

Essential Safety and Disposal Procedures for Fasitibant Chloride

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Compound of Interest

Compound Name: Fasitibant Chloride

Cat. No.: B10788757

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This document provides critical safety, handling, and disposal information for **Fasitibant Chloride**, a bradykinin B2 receptor antagonist used in research and development. The following procedures are designed to ensure the safety of laboratory personnel and compliance with environmental regulations.

Physicochemical and Hazard Data

A summary of the key quantitative data for **Fasitibant Chloride** is presented below for quick reference. This information is essential for risk assessment and the implementation of appropriate safety measures.

Property	Value	Source
Molecular Formula	C36H49Cl3N6O6S	PubChem[1]
Molecular Weight	800.2 g/mol	PubChem[1]
Hazard Statements	H302, H315, H319, H335	Sigma-Aldrich SDS
Signal Word	Warning	Sigma-Aldrich SDS
GHS Pictograms	Sigma-Aldrich SDS	

Immediate Safety and Handling Precautions

Fasitibant Chloride is classified as harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation. Adherence to the following personal protective equipment (PPE) and handling guidelines is mandatory to minimize exposure risk.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles.
- Hand Protection: Wear compatible chemical-resistant gloves.
- Skin and Body Protection: Wear a lab coat.

Handling Procedures:

- Avoid breathing dust.
- Wash skin thoroughly after handling.
- Do not eat, drink, or smoke when using this product.
- Use only outdoors or in a well-ventilated area.

Spill and Emergency Procedures

In the event of a spill or exposure, immediate action is crucial.

- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- Ingestion: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.
- Inhalation: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.

Proper Disposal Protocol for Fasitibant Chloride

Due to the lack of specific degradation data, the primary recommended disposal method for **Fasitibant Chloride** is through a licensed professional waste disposal service. This ensures the complete and compliant destruction of the chemical.

Step-by-Step Disposal Procedure:

- Waste Collection:
 - Collect waste **Fasitibant Chloride**, including any contaminated materials (e.g., weighing paper, pipette tips), in a designated, properly labeled, and sealed waste container.
 - The container must be compatible with the chemical.
- Labeling:
 - Clearly label the waste container with "Hazardous Waste," the chemical name "**Fasitibant Chloride**," and the associated hazard pictograms.
- Storage:
 - Store the sealed waste container in a designated, secure, and well-ventilated hazardous waste accumulation area, away from incompatible materials.
- Arranging for Disposal:
 - Contact a licensed hazardous waste disposal company to arrange for pickup and disposal.
 - Provide the waste disposal company with the Safety Data Sheet (SDS) for **Fasitibant Chloride**.
- Documentation:
 - Maintain a record of the waste disposal, including the date, quantity, and the name of the disposal company, in accordance with institutional and local regulations.

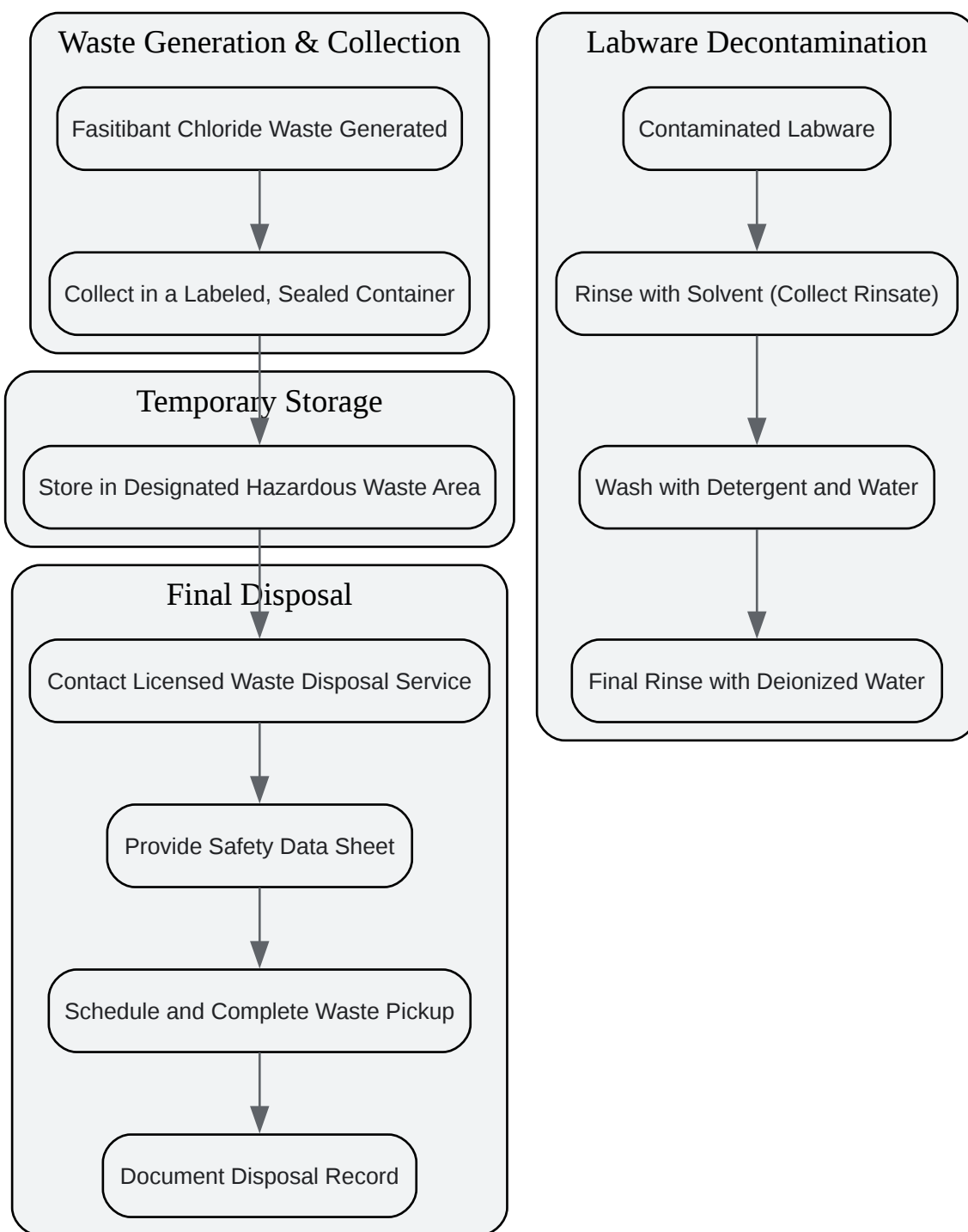
Decontamination of Labware

All labware that has come into contact with **Fasitibant Chloride** must be thoroughly decontaminated before reuse or disposal.

- Initial Rinse:
 - Rinse the labware with a suitable solvent (e.g., ethanol or methanol) to remove the bulk of the residual chemical. Collect the rinsate as hazardous waste.
- Washing:
 - Wash the rinsed labware with a laboratory detergent and water.
- Final Rinse:
 - Rinse the labware thoroughly with deionized water.

Logical Workflow for Fasitibant Chloride Disposal

The following diagram illustrates the decision-making process for the proper disposal of **Fasitibant Chloride**.



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Caption: Logical workflow for the safe disposal of **Fasitibant Chloride**.

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References

- 1. Fasitibant Chloride | C₃₆H₄₉Cl₃N₆O₆S | CID 11535140 - PubChem [pubchem.ncbi.nlm.nih.gov]
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